

# Application of Protactinium-234 in Radiometric Dating of Recent Sediments

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## Compound of Interest

Compound Name: Protactinium-234

Cat. No.: B080022

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## Application Notes

**Protactinium-234** ( $^{234}\text{Pa}$ ), a short-lived radionuclide, is a critical component in the radiometric dating of recent aquatic sediments. Due to its very short half-life (approximately 1.17 minutes for the metastable isomer  $^{234\text{m}}\text{Pa}$  and 6.7 hours for  $^{234}\text{Pa}$ ), it is not used for direct dating over geological timescales.[1][2][3][4] Instead, its application is fundamentally linked to its parent isotope, Thorium-234 ( $^{234}\text{Th}$ ), within the Uranium-238 ( $^{238}\text{U}$ ) decay series. The methodology centers on the principle of radioactive disequilibrium between the soluble parent,  $^{238}\text{U}$ , and its particle-reactive daughter,  $^{234}\text{Th}$ , to determine sedimentation rates over periods of days to months.[5][6][7][8]

In aquatic systems like oceans, lakes, and estuaries,  $^{238}\text{U}$  is present in a relatively constant, dissolved concentration. Its decay continuously produces  $^{234}\text{Th}$  (half-life of 24.1 days).[5] Unlike its parent,  $^{234}\text{Th}$  is highly particle-reactive and is rapidly scavenged from the water column by sinking particulate matter.[5][7] This process leads to a deficiency of  $^{234}\text{Th}$  in the water and a corresponding excess of  $^{234}\text{Th}$  in the underlying surface sediments, relative to the activity of the supporting  $^{238}\text{U}$ . This "excess"  $^{234}\text{Th}$  (often denoted as  $\text{xs}^{234}\text{Th}$ ) is not in secular equilibrium with its parent  $^{238}\text{U}$ .

Once deposited in the sediment, this  $\text{xs}^{234}\text{Th}$  begins to decay back towards equilibrium with the ambient  $^{238}\text{U}$  at a known rate. By measuring the activity of  $^{234}\text{Th}$  at various depths within a sediment core, scientists can model the decay profile of  $\text{xs}^{234}\text{Th}$ . This profile provides a high-

resolution chronology of the upper few centimeters of sediment, allowing for the calculation of recent sediment accumulation rates, sediment mixing (bioturbation), and particle transport dynamics.[5][6]

The role of **Protactinium-234** in this process is primarily as a proxy for the measurement of its parent,  $^{234}\text{Th}$ . As  $^{234}\text{Th}$  decays, it produces  $^{234}\text{Pa}$ , which in turn emits beta particles and gamma rays that are readily detectable. Common analytical techniques, such as gamma spectrometry and beta counting, often target the emissions from  $^{234}\text{Pa}$  (or its isomer  $^{234\text{m}}\text{Pa}$ ) to quantify the  $^{234}\text{Th}$  activity.[5][9][10][11] For example, the high-energy beta particles from  $^{234}\text{Pa}$  decay can be measured by liquid scintillation or gas-flow proportional counters, while its gamma emissions can be detected using high-purity germanium (HPGe) detectors.[5][9][12]

## Quantitative Data Summary

The following tables summarize key radionuclide properties and typical data obtained from  $^{234}\text{Th}$  dating studies.

Table 1: Key Radionuclides in the  $^{238}\text{U}$  Decay Series for Sediment Dating

Isotope	Symbol	Half-Life	Primary Decay Mode	Typical Role in Sediment Dating
Uranium-238	$^{238}\text{U}$	$4.468 \times 10^9$ years	Alpha	Soluble parent isotope; provides a constant production rate of $^{234}\text{Th}$ in the water column. [11]
Thorium-234	$^{234}\text{Th}$	24.1 days	Beta	Particle-reactive daughter; its excess activity in sediments is the basis for dating. [5]
Protactinium-234m	$^{234\text{m}}\text{Pa}$	1.17 minutes	Beta / Isomeric T.	Short-lived daughter of $^{234}\text{Th}$ ; its gamma emissions are often used to quantify $^{234}\text{Th}$ . [3] [4]
Protactinium-234	$^{234}\text{Pa}$	6.70 hours	Beta	Daughter of $^{234}\text{Th}$ ; its decay products are measured to determine $^{234}\text{Th}$ activity. [2][4]

Table 2: Example Data from a Sediment Core Analysis

Depth in Core (cm)	Total <sup>234</sup> Th Activity (dpm/g)	Supported <sup>238</sup> U Activity (dpm/g)	Excess <sup>234</sup> Th Activity (dpm/g)	Calculated Sediment Age (days)
0.0 - 0.5	12.5	2.0	10.5	0
0.5 - 1.0	10.2	2.0	8.2	10
1.0 - 1.5	8.1	2.0	6.1	22
1.5 - 2.0	6.5	2.0	4.5	35
2.0 - 2.5	5.0	2.0	3.0	52
5.0 - 5.5	2.2	2.0	0.2	~120 (Limit of detection)

Note: This table presents hypothetical yet typical data for illustrative purposes. dpm/g = disintegrations per minute per gram.

## Experimental Protocols

### Protocol 1: Sediment Sample Collection and Sectioning

- **Core Collection:** Collect undisturbed sediment cores using a box corer or multi-corer to preserve the sediment-water interface.
- **Core Extrusion:** Immediately upon retrieval, carefully extrude the sediment core vertically.
- **Sectioning:** Section the core at fine intervals (e.g., 0.5 to 1.0 cm) for the top 10-15 cm, where excess <sup>234</sup>Th is present. Use a calibrated extruder and slicing tools to ensure accurate depth profiles.

- **Sample Storage:** Place each sediment slice into a pre-weighed, labeled, airtight container. Freeze the samples immediately to halt biological activity and preserve their integrity for analysis.

## Protocol 2: Sample Preparation and Thorium Extraction

This protocol is adapted from methods involving acid leaching and extraction chromatography.  
[\[5\]](#)

- **Freeze-Drying:** Freeze-dry the sediment samples to a constant weight to determine porosity and dry bulk density.
- **Homogenization:** Grind the dried sediment to a fine, homogeneous powder using an agate mortar and pestle.
- **Acid Leaching:**
  - Weigh approximately 2-5 grams of the homogenized sediment into a digestion vessel.
  - Add a known amount of a yield tracer, such as  $^{230}\text{Th}$  or  $^{229}\text{Th}$ , to monitor chemical recovery.[\[5\]](#)
  - Add concentrated nitric acid ( $\text{HNO}_3$ ) and heat the sample in a hot block or microwave digestion system to leach thorium isotopes from the sediment particles.
- **Thorium Isolation:**
  - After digestion, centrifuge the sample to separate the leachate from the residual sediment.
  - Use extraction chromatography (e.g., with TEVA Resin) to specifically isolate and purify thorium from the leachate, separating it from uranium and other interfering elements.[\[5\]](#)
  - Elute the purified thorium fraction into a clean collection vial.

## Protocol 3: Radiometric Measurement via Gamma Spectrometry

This method directly measures the gamma emissions from  $^{234}\text{Th}$  or its daughter  $^{234\text{m}}\text{Pa}$ .

- **Sample Sealing:** Place a known quantity of the dried, homogenized sediment into a sealed, airtight container of a geometry specific to the detector (e.g., a petri dish).
- **Equilibration:** Allow the sealed sample to sit for at least two weeks to ensure equilibrium between  $^{234}\text{Th}$  and its short-lived progeny.
- **Gamma Counting:**
  - Place the sample in a low-background, high-purity germanium (HPGe) well detector.
  - Acquire a gamma spectrum for a sufficient time (typically 24-48 hours) to achieve good counting statistics.
  - Identify and quantify the activity of  $^{234}\text{Th}$  by its 63.3 keV and/or 92.5 keV gamma peaks, or via the 1001 keV peak of its daughter,  $^{234\text{m}}\text{Pa}$ .[\[9\]](#)[\[10\]](#)[\[11\]](#)
- **Efficiency Calibration:** Calibrate the detector efficiency using a standard of known activity and a geometry identical to the samples.
- **Data Analysis:**
  - Calculate the total  $^{234}\text{Th}$  activity in the sample.
  - Measure the activity of a long-lived  $^{214}\text{Pb}$  or  $^{214}\text{Bi}$  to determine the supported  $^{234}\text{Th}$  activity (i.e., the portion originating from  $^{238}\text{U}$  decay within the sediment).
  - Subtract the supported activity from the total activity to determine the excess  $^{234}\text{Th}$  ( $x\text{s}^{234}\text{Th}$ ).

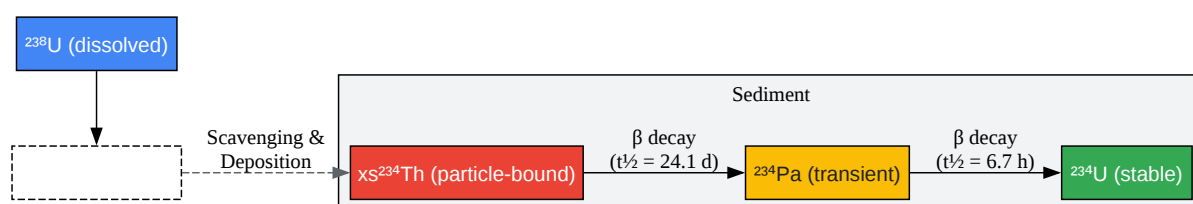
## Protocol 4: Data Modeling and Age Calculation

- **Plot Data:** Plot the natural logarithm of the  $x\text{s}^{234}\text{Th}$  activity against depth in the sediment core.
- **Calculate Sedimentation Rate:** For a simple model assuming a constant flux of  $x\text{s}^{234}\text{Th}$  and a constant sedimentation rate ( $S$ ), the age ( $t$ ) at a given depth ( $z$ ) can be calculated. The activity of  $x\text{s}^{234}\text{Th}$  at depth  $z$  ( $A_z$ ) is given by:  $A_z = A_0 * e^{(-\lambda t)}$  where  $A_0$  is the activity at

the surface and  $\lambda$  is the decay constant for  $^{234}\text{Th}$  ( $0.02876 \text{ d}^{-1}$ ). Since  $t = z/S$ , the equation can be rewritten to solve for  $S$  from the slope of the  $\ln(xs^{234}\text{Th})$  vs. depth plot.

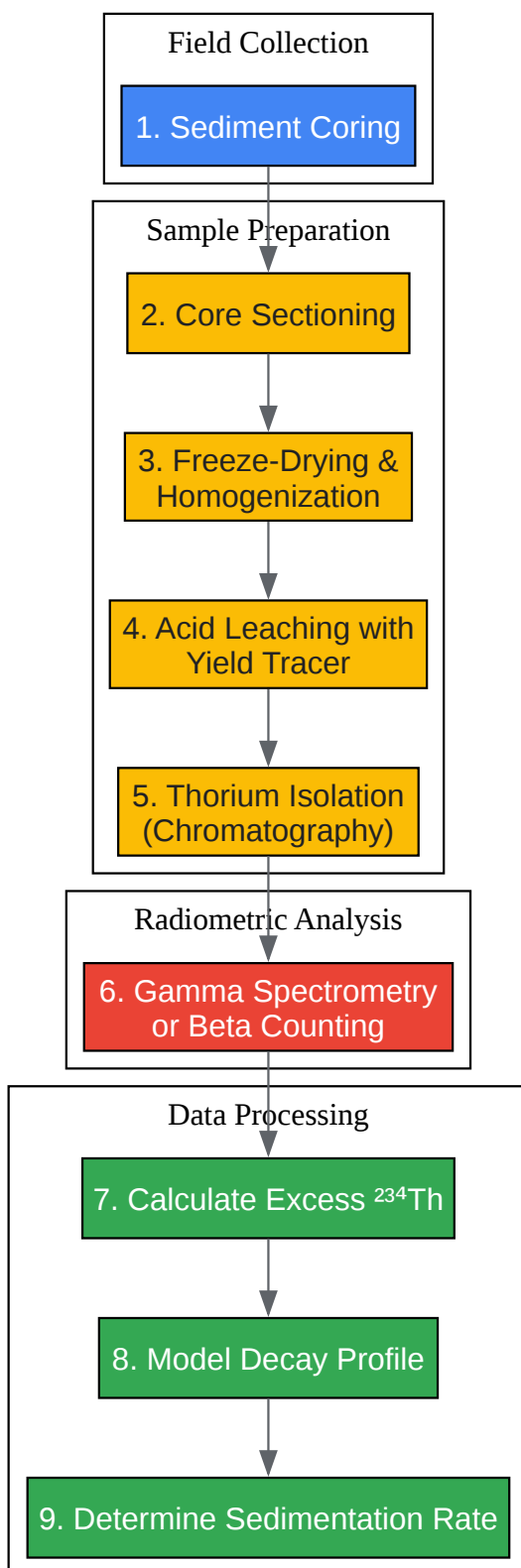
- Account for Compaction: Correct for sediment compaction using porosity data to convert depth (cm) to a cumulative mass depth ( $\text{g}/\text{cm}^2$ ). This provides a more accurate sedimentation rate in terms of mass accumulation.

## Visualizations



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Caption: U-238 decay and Th-234 scavenging pathway.



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Caption: Workflow for sediment dating using  $^{234}\text{Th}$ .



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